

Technical Guide: Solubility Profile of Boc-NH-PEG23-NH2

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Compound of Interest

Compound Name: Boc-NH-PEG23-NH2

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **Boc-NH-PEG23-NH2**, a heterobifunctional polyethylene glycol (PEG) linker. Due to the limited availability of direct quantitative solubility data for this specific molecule, this guide incorporates qualitative data for closely related long-chain Boc-NH-PEG-NH2 compounds and quantitative data for shorter-chain analogs to provide a well-rounded understanding of its expected solubility profile. Additionally, a detailed experimental protocol for determining aqueous and organic solubility is provided.

Core Concepts in PEG Solubility

The solubility of PEG derivatives is governed by the physicochemical properties of their constituent parts: the hydrophilic poly(ethylene glycol) backbone and the nature of the terminal functional groups. The long, flexible PEG chain enhances aqueous solubility, while the terminal groups, in this case, a Boc-protected amine and a free amine, also influence interactions with different solvents. Generally, as the PEG chain length increases, the overall solubility in aqueous solutions tends to increase up to a certain point, and the compound becomes more soluble in a wider range of organic solvents.

Data Presentation: Solubility of Boc-NH-PEG-NH2 and Analogs

The following tables summarize the available qualitative and quantitative solubility data for Boc-NH-PEG-NH₂ and its analogs. This information is critical for designing experiments, formulating drug conjugates, and developing purification strategies.

Table 1: Qualitative Solubility of High Molecular Weight Boc-NH-PEG-NH₂

Compound	Solvent	Solubility
Boc-NH-PEG-NH ₂ (MW 3.4k)	Water, Aqueous Buffer	Soluble[1]
Chloroform, Methylene Chloride	Soluble[1]	
DMF, DMSO	Soluble[1]	
Alcohol, Toluene	Less Soluble[1]	
Ether	Not Soluble[1]	
Boc-NH-PEG-NH ₂ (MW 5k)	Water, Aqueous Buffer	Soluble[2]
Chloroform, Methylene Chloride	Soluble[2]	
DMF, DMSO	Soluble[2]	
Alcohol, Toluene	Less Soluble[2]	
Ether	Not Soluble[2]	

Table 2: Quantitative Solubility of Boc-Protected Amino-PEG Analogs

Compound	Solvent	Concentration
Boc-Aminooxy-PEG ₄ -NH ₂	DMSO	≥ 100 mg/mL (≥ 308.29 mM)[3]
NH ₂ -PEG ₂ -CH ₂ -Boc	DMSO	100 mg/mL (428.63 mM)[4]

Experimental Protocol: Equilibrium Solubility Determination via the Shake-Flask Method

The shake-flask method is a widely accepted and reliable technique for determining the equilibrium solubility of a compound in a specific solvent.^[5] This protocol is adapted for the determination of **Boc-NH-PEG23-NH2** solubility.

Materials and Equipment:

- **Boc-NH-PEG23-NH2**
- Selected solvents (e.g., water, phosphate-buffered saline (PBS), DMSO, ethanol)
- Sealed vials (e.g., scintillation vials)
- Orbital shaker with temperature control
- Analytical balance
- Centrifuge
- Syringes and syringe filters (0.22 µm)
- Volumetric flasks
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV, ELSD, or Mass Spectrometer)

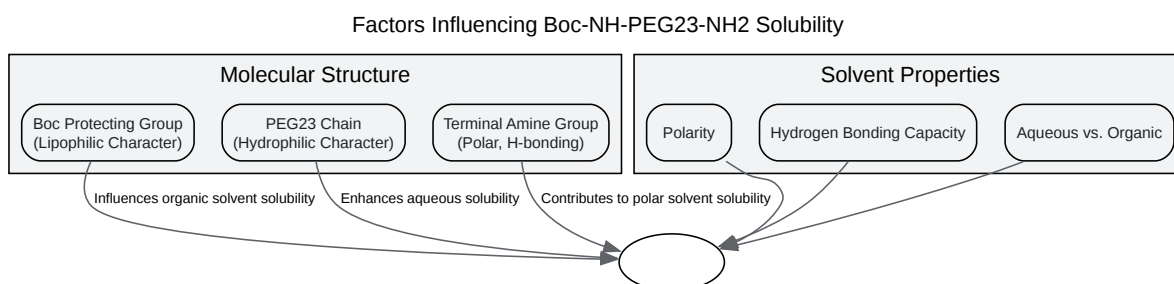
Procedure:

- Preparation: Add an excess amount of **Boc-NH-PEG23-NH2** to a known volume of the desired solvent in a sealed vial. The presence of undissolved solid at the end of the experiment is crucial to ensure that equilibrium has been reached.^[5]
- Equilibration: Place the vials on an orbital shaker in a temperature-controlled environment (e.g., 25 °C). Agitate the samples for a sufficient period to allow the system to reach equilibrium (typically 24 to 48 hours).^[5]
- Phase Separation: After equilibration, centrifuge the vials at a high speed to pellet the undissolved solid.^[5]

- Filtration: Carefully withdraw the supernatant using a syringe and filter it through a 0.22 μm syringe filter to remove any remaining solid particles. This step is critical to prevent overestimation of the solubility.[5]
- Dilution: Accurately dilute a known volume of the clear filtrate with the same solvent to a concentration that falls within the linear range of the analytical method.
- Quantification: Analyze the diluted sample using a validated HPLC method to determine the concentration of **Boc-NH-PEG23-NH₂**.
- Calculation: Calculate the original concentration of **Boc-NH-PEG23-NH₂** in the undiluted filtrate, taking into account the dilution factor. This value represents the equilibrium solubility of the compound in the specific solvent at the tested temperature.[5]

Mandatory Visualization

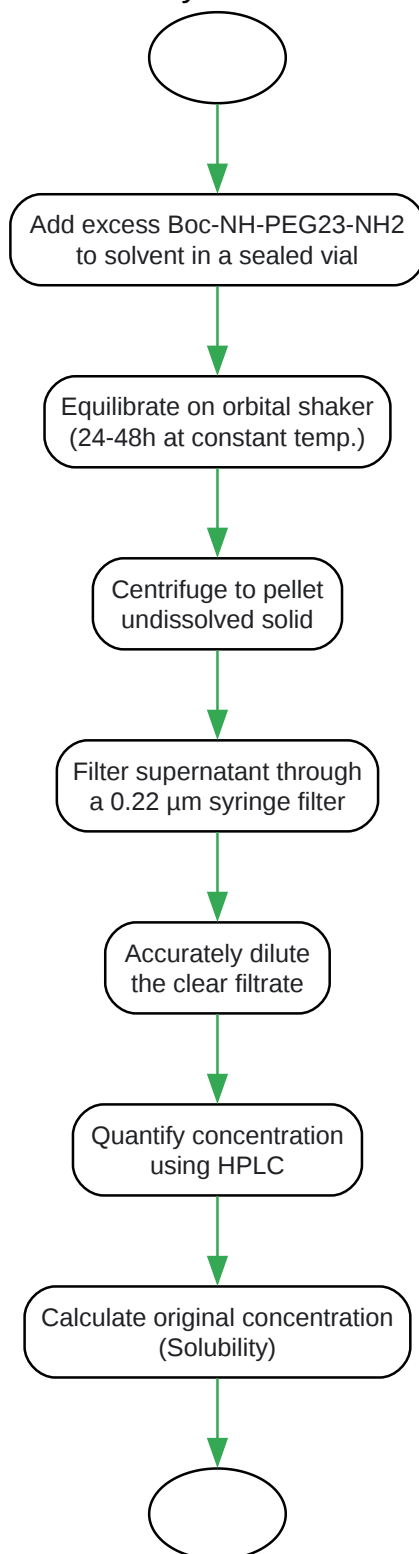
The following diagrams illustrate the key factors influencing the solubility of **Boc-NH-PEG23-NH₂** and the experimental workflow for its determination.



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Caption: Key factors influencing the solubility of **Boc-NH-PEG23-NH₂**.

Shake-Flask Solubility Determination Workflow



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Caption: Workflow for the shake-flask solubility determination method.

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